

Application Notes and Protocols for NCGC00029283 in Helicase Assays

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Compound of Interest

Compound Name: NCGC00029283

Cat. No.: B10828416

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Introduction

NCGC00029283 is a small molecule inhibitor primarily targeting the Werner syndrome helicase (WRN), a member of the RecQ helicase family crucial for maintaining genomic stability through its roles in DNA replication, repair, and recombination.^{[1][2][3][4]} Due to the critical functions of WRN and other helicases in cellular processes, and their association with diseases such as cancer and premature aging syndromes, inhibitors like **NCGC00029283** are valuable tools for both basic research and therapeutic development.^{[3][4][5]} This document provides detailed application notes and protocols for utilizing **NCGC00029283** in helicase assays.

Mechanism of Action

NCGC00029283 functions by inhibiting the DNA unwinding activity of specific helicases.^{[1][2]} Helicases are motor proteins that utilize the energy from ATP hydrolysis to unwind double-stranded DNA (dsDNA) into single-stranded DNA (ssDNA), a process essential for various DNA metabolic pathways. By blocking this activity, **NCGC00029283** can be used to probe the cellular functions of its target helicases and to assess their potential as therapeutic targets.

Target Profile

NCGC00029283 has been characterized as an inhibitor of several RecQ family helicases. Its inhibitory potency, as measured by the half-maximal inhibitory concentration (IC₅₀), varies

across different helicases, indicating a degree of selectivity.

Target Helicase	IC50 (μM)
Werner Syndrome Helicase (WRN)	2.3[1][2]
Bloom Syndrome Helicase (BLM)	12.5[1][2]
Fanconi Anemia Complementation Group J Helicase (FANCI)	3.4[1][2]

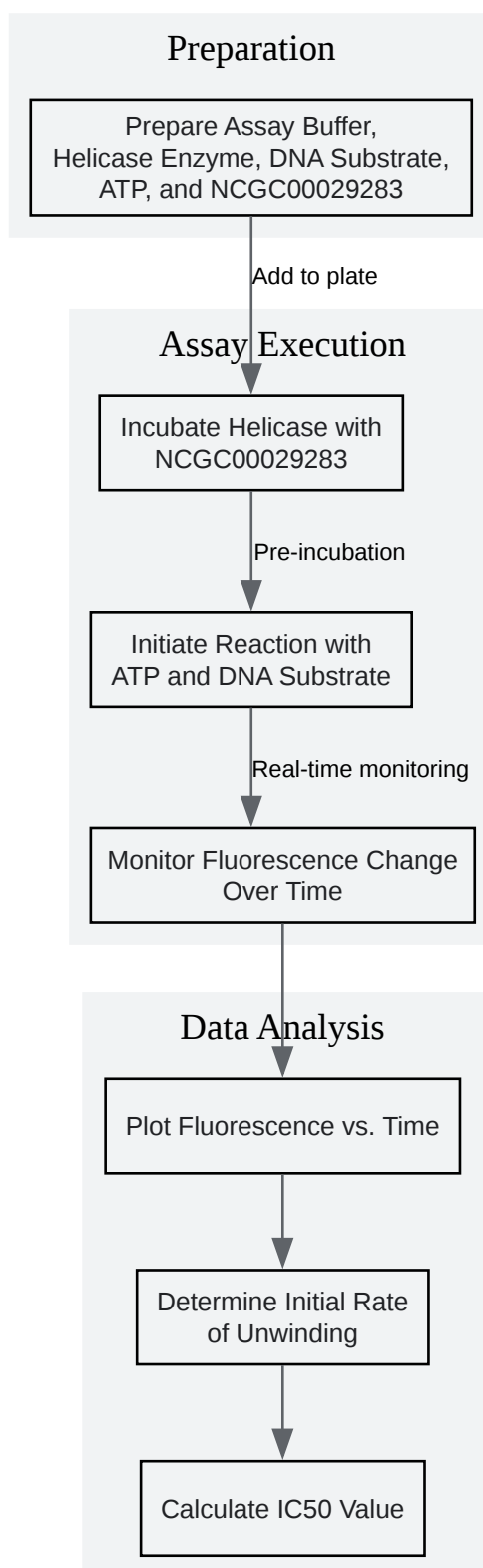
Experimental Applications

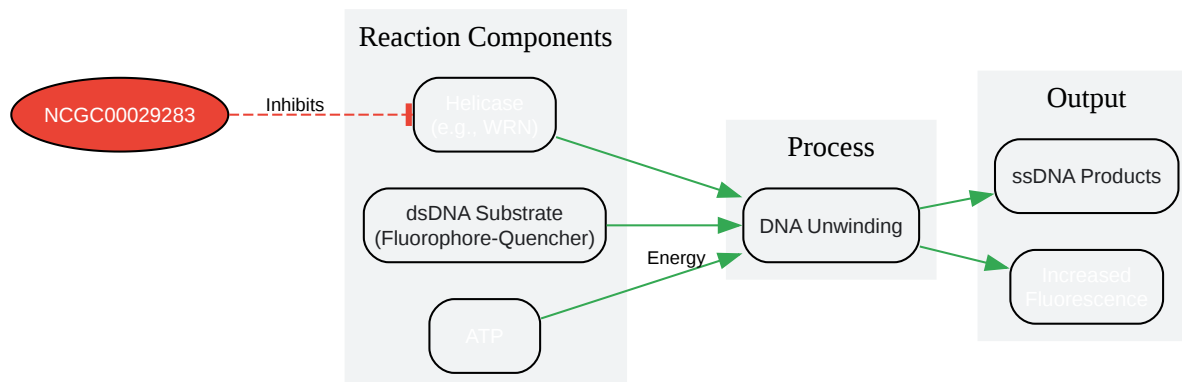
NCGC00029283 can be employed in a variety of research contexts, including:

- Target validation: Confirming the role of WRN, BLM, or FANCI helicases in specific cellular pathways.
- High-throughput screening: As a control compound in screens for novel helicase inhibitors.
- Synergistic drug studies: Investigating the combined effects of helicase inhibition with other DNA-damaging agents or pathway inhibitors.[4][5]
- Cell-based assays: Studying the cellular consequences of helicase inhibition, such as effects on cell proliferation, DNA damage response, and apoptosis.[1][5]

Experimental Workflow for a Fluorescence-Based Helicase Assay

The following diagram illustrates a typical workflow for assessing the inhibitory activity of **NCGC00029283** using a fluorescence-based helicase assay.





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